

Dregeoside A11: A Technical Guide to its Discovery, Properties, and Biological Activities

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Compound of Interest

Compound Name: Dregeoside A11

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Abstract

Dregeoside A11 is a naturally occurring steroid glycoside isolated from the plant *Dregea volubilis*. This document provides a comprehensive overview of the discovery, historical background, chemical properties, and reported biological activities of **Dregeoside A11**. It includes a compilation of available quantitative data, detailed experimental methodologies derived from published research, and visualizations of relevant pathways and workflows to serve as a valuable resource for ongoing and future research and development efforts.

Introduction and Historical Background

The discovery of **Dregeoside A11** is rooted in the systematic investigation of the chemical constituents of plants from the Asclepiadaceae family. Specifically, it was first isolated from *Dregea volubilis* (L.) Benth., a climbing shrub found in Southeast Asia that has been traditionally used in folk medicine.

The initial report of **Dregeoside A11** appears to originate from a 1983 study by Yoshimura et al., which focused on the isolation of new antitumor-active glycosides from *Dregea volubilis*[\[1\]](#). This research was part of a broader effort to identify novel bioactive compounds from medicinal plants. Since its initial discovery, **Dregeoside A11** has been the subject of further phytochemical and biological studies, which have explored its potential therapeutic applications, including its effects on cancer cells and its enzymatic inhibitory activities.

Physicochemical Properties

Dregeoside A11 is a complex steroid glycoside. Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	89020-11-1	[2][3]
Molecular Formula	C55H88O22	[2][3]
Molecular Weight	1101.29 g/mol	
Appearance	White solid/powder	
Natural Source	Dregea volubilis	

Biological Activities and Quantitative Data

Dregeoside A11 and its parent plant extract have been investigated for several biological activities. The available quantitative data from these studies are summarized below.

Cytotoxic Activity

Recent studies have evaluated the cytotoxic effects of **Dregeoside A11** against various human cancer cell lines.

Cell Line	Activity	IC50 Value (µM)	Reference
Human Lung Cancer (A549)	Cytotoxic	Not explicitly stated for A11, but related compounds showed activity.	
Human Breast Cancer (MCF-7)	Cytotoxic	Not explicitly stated for A11, but related compounds showed activity.	

Note: While **Dregeoside A11** was isolated in the study by Vu et al. (2023), the specific IC50 values for this particular compound were not detailed in the abstract. The study did report IC50 values for other new pregnane glycosides from the same plant, suggesting that **Dregeoside A11** likely possesses similar activity.

Enzyme Inhibitory Activity

Dregeoside A11 has been studied for its ability to inhibit certain enzymes.

Enzyme	Activity	% Inhibition	Concentration (μM)	Reference
α-glucosidase	Inhibitory	Not specified for A11, but related compounds showed significant inhibition.	200	
α-amylase	Inhibitory	Not specified for A11, but related compounds showed significant inhibition.	-	

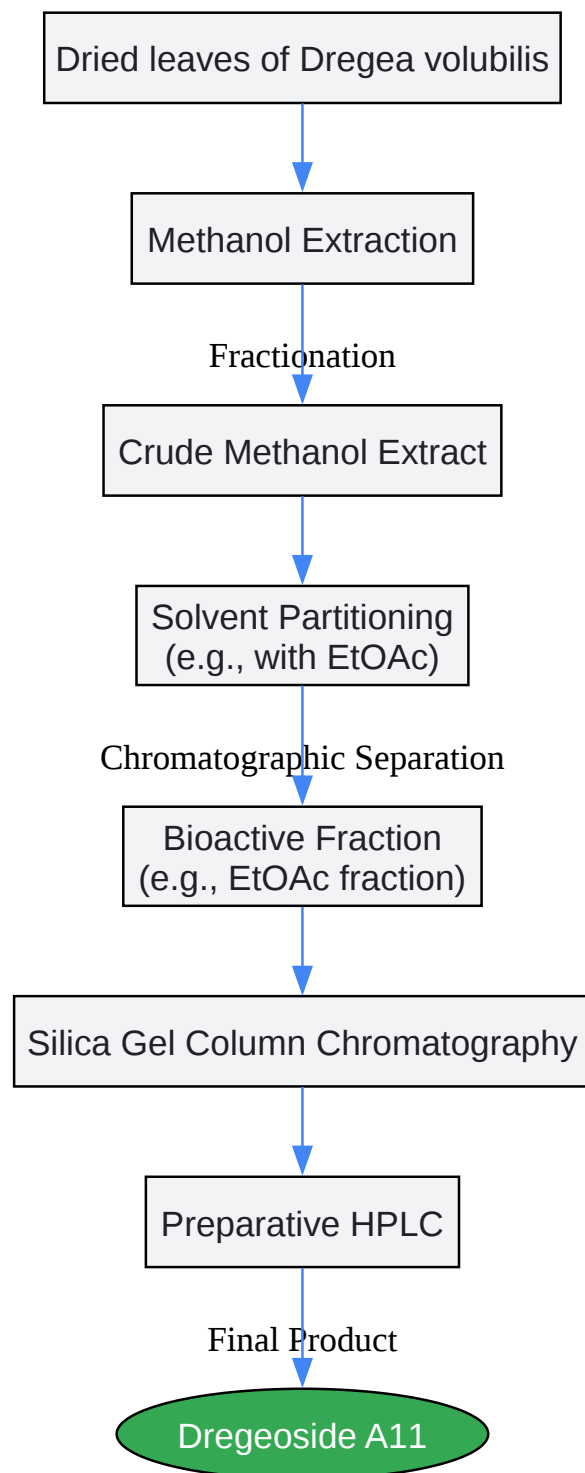
Experimental Protocols

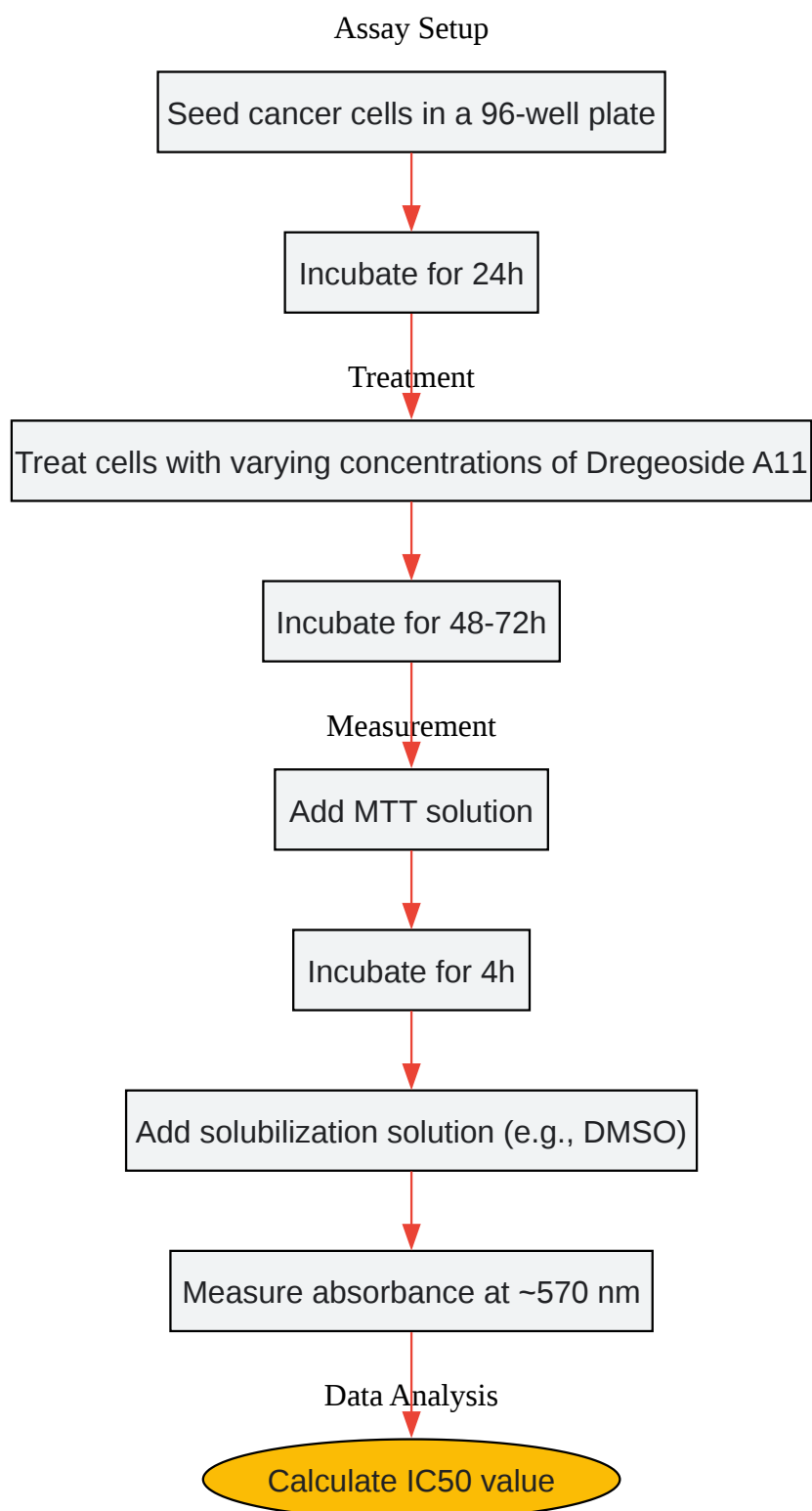
The following sections detail the general experimental methodologies that have been used for the isolation and study of **Dregeoside A11** and related compounds from *Dregea volubilis*.

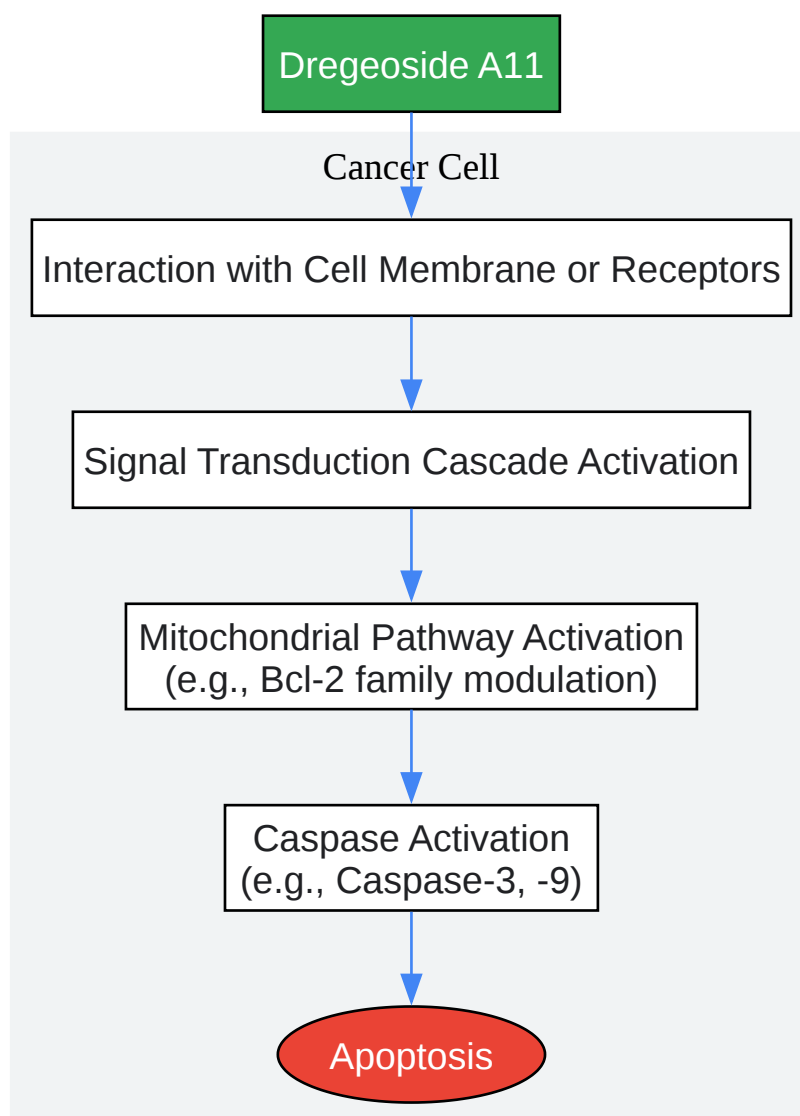
Isolation of Dregeoside A11

The general workflow for the isolation of **Dregeoside A11** from *Dregea volubilis* involves solvent extraction followed by chromatographic separation.

Plant Material Processing & Extraction







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References

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